

physical properties of 5-Bromo-2-methoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzaldehyde

Cat. No.: B189313

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An In-depth Technical Guide on the Physical Properties of **5-Bromo-2-methoxybenzaldehyde**

This guide provides a comprehensive overview of the core physical properties of **5-Bromo-2-methoxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. It includes tabulated quantitative data, detailed experimental protocols, and logical diagrams to facilitate a deeper understanding of this versatile chemical compound.

Core Physical and Chemical Properties

5-Bromo-2-methoxybenzaldehyde is an aromatic organic compound that serves as a key intermediate and building block in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][2][3]} Its chemical structure, featuring a benzaldehyde ring substituted with a bromine atom and a methoxy group, imparts specific reactivity and physical characteristics.^[2] The aldehyde group is a site for nucleophilic addition, while the bromine atom allows for various cross-coupling reactions.

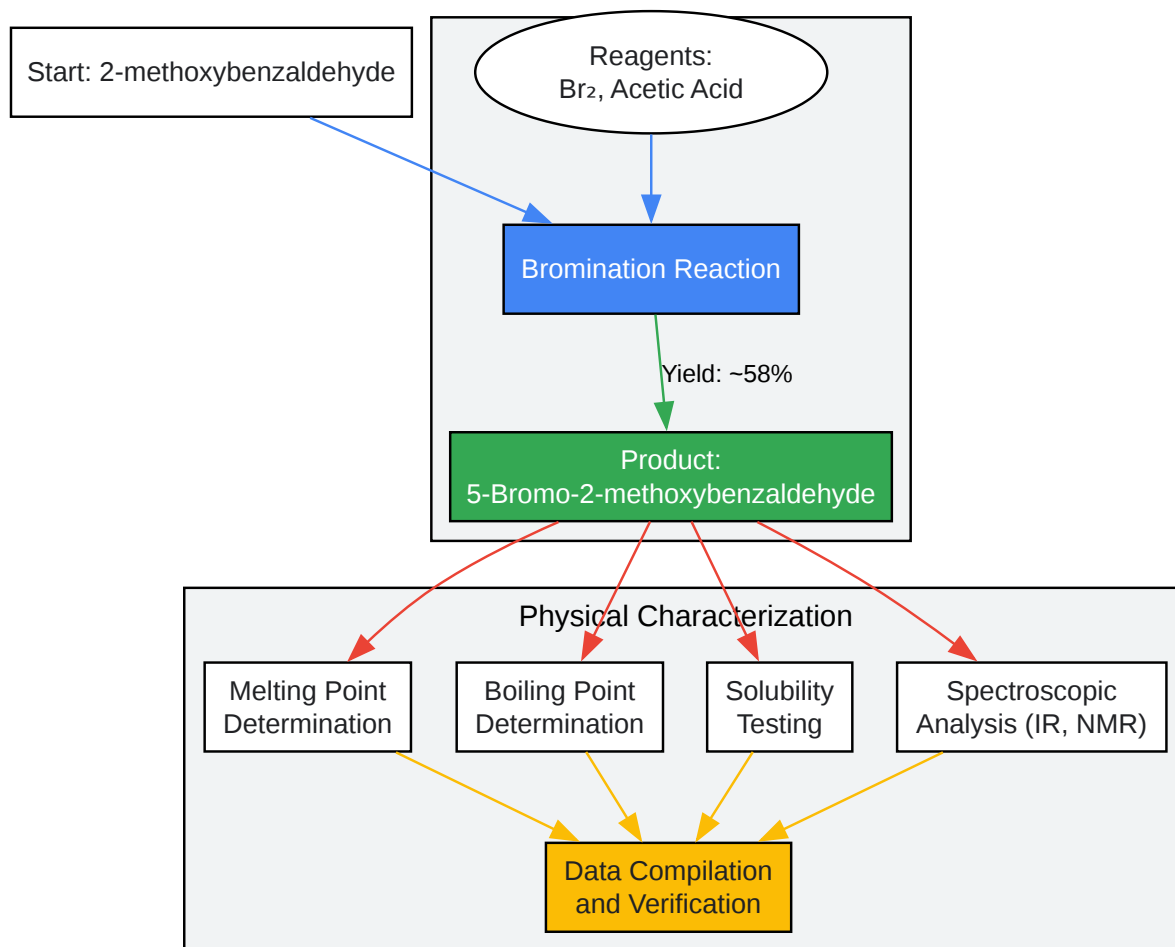
Data Presentation: Summary of Physical Properties

The following table summarizes the key quantitative physical and chemical properties of **5-Bromo-2-methoxybenzaldehyde**.

Property	Value	Citations
IUPAC Name	5-bromo-2-methoxybenzaldehyde	[1][4][5]
Synonyms	5-Bromo-2-anisaldehyde, 5-Bromo-o-anisaldehyde, 2-Methoxy-5-bromobenzaldehyde	[2][3][5]
CAS Number	25016-01-7	[1][3][6][7]
Molecular Formula	C ₈ H ₇ BrO ₂	[2][3][4][6]
Molecular Weight	215.05 g/mol	[3][4][6]
Appearance	White to light yellow crystalline powder or solid	[1][2][3][7][8]
Melting Point	112.5 - 119 °C	[6][7][8][9][10]
Boiling Point	~289.1 °C	
Solubility	Sparingly soluble in water; Soluble in organic solvents such as ethanol, dichloromethane, and chloroform.	[1][2][7]

Synthesis and Characterization Workflow

The logical flow for synthesizing and subsequently characterizing the physical properties of **5-Bromo-2-methoxybenzaldehyde** is crucial for ensuring sample purity and identity.



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Caption: Workflow for the synthesis and physical characterization.

Experimental Protocols

Detailed methodologies for determining the key physical properties are provided below. These protocols are standard for organic solids and liquids and are applicable to **5-Bromo-2-methoxybenzaldehyde**.

Melting Point Determination

The melting point provides a criterion for purity; pure crystalline solids exhibit a sharp melting range (typically 0.5-1.0°C). Impurities tend to depress and broaden the melting point range.^[11]

Methodology (Capillary Tube Method):

- **Sample Preparation:** A small amount of finely powdered, dry **5-Bromo-2-methoxybenzaldehyde** is introduced into a capillary tube, which is sealed at one end.^[11]^[12] The tube is tapped gently to pack the solid to a height of 1-2 mm.^[12]^[13]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[11] This assembly is placed in a heating bath (e.g., Thiele tube with mineral oil) or a calibrated melting point apparatus.^[12]
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, especially when approaching the expected melting point.^[13]
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample has completely melted.^[12]^[14] The melting point is reported as the range T1-T2.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[15]^[16]

Methodology (Micro Boiling Point/Capillary Method):

- **Sample Preparation:** A few drops of the substance (if in liquid form, or melted) are placed in a small fusion tube.^[15]^[17] A smaller capillary tube, sealed at one end, is inverted and placed inside the fusion tube with its open end submerged in the liquid.^[15]^[18]
- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block heater.^[15]^[17]
- **Heating and Observation:** The apparatus is heated gently.^[15] As the temperature rises, air trapped in the inverted capillary will bubble out. The heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.^[15]
- **Data Recording:** The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[18]

Solubility Testing

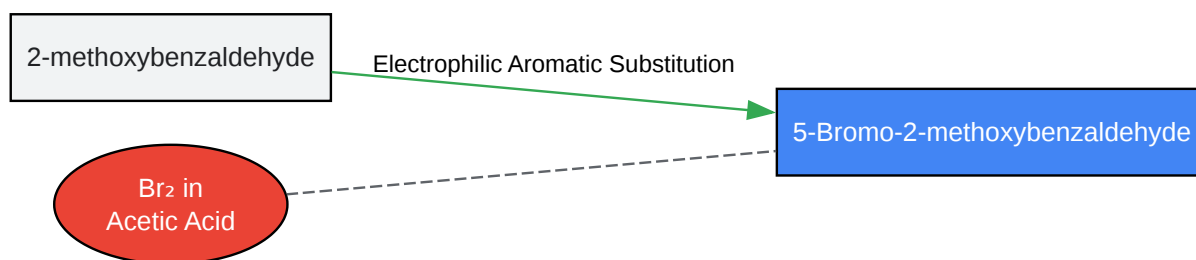
Solubility tests provide information about the polarity and the presence of certain functional groups in a molecule.^{[19][20]}

Methodology:

- Solvent Selection: A range of solvents with varying polarities is used, typically starting with water, followed by common organic solvents.
- Procedure:
 - Place approximately 10-25 mg of **5-Bromo-2-methoxybenzaldehyde** into a small test tube.^{[20][21]}
 - Add 0.5-1.0 mL of the chosen solvent (e.g., water, ethanol, dichloromethane) in portions.^{[22][23]}
 - Shake the tube vigorously after each addition and observe if the solid dissolves to form a homogeneous solution.^{[21][22]}
 - Record the substance as soluble, sparingly soluble, or insoluble.
- Acid-Base Solubility (for functional group indication):
 - If the compound is insoluble in water, its solubility can be tested in 5% NaOH and 5% HCl aqueous solutions.^{[19][22]} Solubility in these reagents can indicate the presence of acidic or basic functional groups, respectively.^[20]

Logical Relationships in Synthesis

5-Bromo-2-methoxybenzaldehyde is commonly synthesized via the electrophilic bromination of 2-methoxybenzaldehyde. This relationship is a foundational concept for researchers working with this compound.



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